An In-Depth Technical Guide to 2-Benzamido-5-chlorobenzoic Acid

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Compound of Interest

Compound Name:	*2-Benzamido-5-chlorobenzoic acid*
CAS No.:	*19407-45-5*
Cat. No.:	*B168789*

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This guide provides a comprehensive overview of **2-Benzamido-5-chlorobenzoic acid**, a derivative of anthranilic acid, designed for researchers, chemists, and professionals in drug development. We will delve into its chemical identity, structural characteristics, synthesis, and potential applications, grounding our discussion in established chemical principles and field-proven insights.

Introduction and Chemical Identity

2-Benzamido-5-chlorobenzoic acid, also known as N-Benzoyl-5-chloroanthranilic acid, belongs to the class of N-acylanthranilic acids. These compounds are characterized by an N-acylated amino group ortho to a carboxylic acid function on a benzene ring. The presence of the chloro- and benzamido- moieties significantly influences the molecule's electronic properties, reactivity, and potential biological activity. Anthranilic acid derivatives are recognized as privileged scaffolds in medicinal chemistry, serving as key intermediates in the synthesis of a wide array of pharmaceuticals and biologically active compounds.[1][2]

The core structure, derived from 2-amino-5-chlorobenzoic acid, provides a versatile platform for further chemical modification. The acylation of the amino group to form the benzamide can alter

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properties such as lipophilicity, hydrogen bonding capability, and steric profile, which are critical determinants of a molecule's interaction with biological targets.

Physicochemical and Structural Properties

Detailed experimental data for **2-Benzamido-5-chlorobenzoic acid** is not extensively reported in publicly available literature. However, based on its structure and data from analogous compounds, we can delineate its key properties.

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Property	Value	Source/Rationale
CAS Number	19407-45-5	
Molecular Formula	$C_{14}H_{10}ClNO_3$	
Molecular Weight	275.69 g/mol	Calculated from the molecular formula.
Appearance	Expected to be a white to off-white solid	Based on the typical appearance of its precursor, 2-amino-5-chlorobenzoic acid, and other N-acylated aromatic acids.[3]
Melting Point	Not available. Expected to be >200 °C.	The precursor, 2-amino-5-chlorobenzoic acid, has a melting point of 204-209 °C.[3] Acylation generally increases the melting point due to increased molecular weight and packing efficiency.
Solubility	Expected to be soluble in polar organic solvents (e.g., DMSO, DMF, Methanol) and aqueous base; sparingly soluble in water.	The carboxylic acid group confers solubility in basic solutions. The aromatic nature suggests solubility in organic solvents. The precursor shows similar solubility.[3]
pKa	Not available. Expected to be ~3-4.	The carboxylic acid pKa is influenced by the electron-withdrawing nature of the adjacent benzamido group and the chloro substituent.

Structural Formula:

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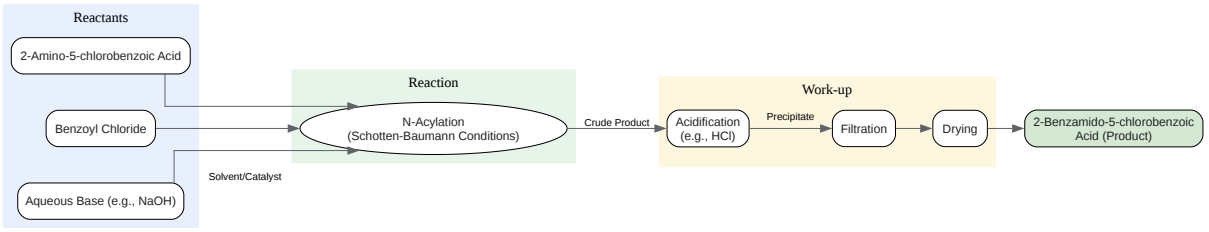
Synthesis and Reactivity

The most logical and common method for the preparation of **2-Benzamido-5-chlorobenzoic acid** is the N-acylation of 2-amino-5-chlorobenzoic acid using benzoyl chloride. This reaction, a variation of the Schotten-Baumann reaction, is a robust and widely used method for forming amides from amines.[4]

Synthetic Workflow Diagram



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Caption: General workflow for the synthesis of **2-Benzamido-5-chlorobenzoic acid**.

Detailed Experimental Protocol

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Causality: The use of an aqueous base (like sodium hydroxide) serves two critical functions: it deprotonates the carboxylic acid to increase its solubility in the aqueous medium and neutralizes the HCl byproduct generated during the reaction, driving the equilibrium towards product formation. The reaction is typically performed at a low temperature to control the exothermicity of the acylation.

- Dissolution: Dissolve 1.0 equivalent of 2-amino-5-chlorobenzoic acid in a 1-2 M aqueous solution of sodium hydroxide at 0-5 °C with stirring.
- Acylation: Add 1.1 equivalents of benzoyl chloride dropwise to the stirred solution, ensuring the temperature remains below 10 °C.
- Reaction: Allow the mixture to stir for 1-2 hours at room temperature after the addition is complete. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Work-up: Once the reaction is complete, cool the mixture in an ice bath and slowly acidify with concentrated hydrochloric acid until the pH is approximately 2-3. This will precipitate the product.
- Isolation: Collect the resulting solid precipitate by vacuum filtration and wash thoroughly with cold water to remove inorganic salts.
- Purification: The crude product can be recrystallized from a suitable solvent system, such as ethanol/water, to yield the pure **2-Benzamido-5-chlorobenzoic acid**.
- Drying: Dry the purified product under vacuum.

Self-Validation: The purity of the synthesized product should be confirmed by measuring its melting point and running spectroscopic analyses (^{1}H NMR, ^{13}C NMR, IR, and MS) to confirm the structure.

Reactivity Profile

The reactivity of **2-Benzamido-5-chlorobenzoic acid** is dictated by its three main functional groups: the carboxylic acid, the amide, and the chlorinated aromatic ring.

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- Carboxylic Acid: Can undergo standard reactions such as esterification, conversion to an acid chloride, and salt formation.
- Amide: The amide bond is generally stable but can be hydrolyzed under strong acidic or basic conditions.
- Aromatic Ring: The ring is deactivated towards electrophilic aromatic substitution due to the electron-withdrawing nature of the carboxylic acid and chloro- substituents. Nucleophilic aromatic substitution of the chlorine is possible but requires harsh conditions.

Potential Applications in Drug Development and Research

While specific applications for **2-Benzamido-5-chlorobenzoic acid** are not well-documented, the broader class of N-acylanthranilic acids has shown significant potential in medicinal chemistry.[1][2]

- Anti-inflammatory Agents: Anthranilic acid derivatives, such as the fenamates, are a known class of non-steroidal anti-inflammatory drugs (NSAIDs). The N-benzoyl moiety may confer or modulate this activity.[5]
- Antimicrobial and Antiviral Agents: Various derivatives of anthranilic acid have been investigated for their antimicrobial and antiviral properties.[2] N-benzoyl amino acids have also demonstrated antifungal activity.[6]
- Enzyme Inhibitors: N-acylanthranilic acids have been designed as inhibitors for various enzymes, including plasminogen activator inhibitor-1 (PAI-1), which is involved in cardiovascular diseases.[7]
- Synthetic Intermediates: This molecule serves as a valuable building block for the synthesis of more complex heterocyclic systems, such as quinazolinones, which are prevalent in many pharmaceutical agents.[3]

Logical Pathway for Application

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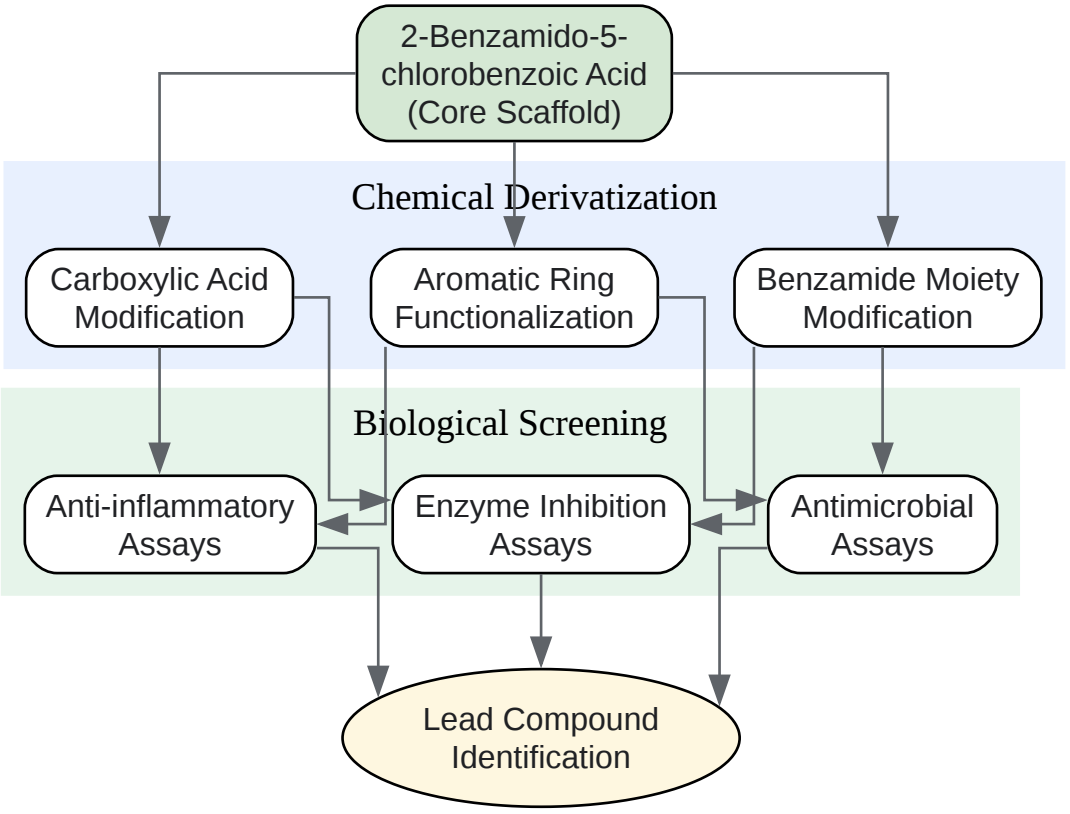

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Caption: Potential pathway from the core scaffold to a lead compound.

Spectroscopic Characterization (Predicted)

As experimental spectra are not readily available, the following are predictions based on the structure and known spectroscopic data of similar compounds.

- ^{1}H NMR:
  - Aromatic Protons (Benzoic Acid Ring): Three protons exhibiting doublet and doublet of doublets splitting patterns in the range of δ 7.5-8.5 ppm.
  - Aromatic Protons (Benzoyl Ring): Five protons, likely appearing as multiplets in the range of δ 7.4-8.0 ppm.
  - Amide Proton (N-H): A broad singlet, typically downfield (> δ 10 ppm), which is exchangeable with D_2O.

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- Carboxylic Acid Proton (O-H): A very broad singlet, highly downfield (> δ 12 ppm), also exchangeable with D_2O.

- ^{13}C NMR:
  - Carbonyl Carbons: Two signals expected in the range of δ 165-175 ppm for the carboxylic acid and amide carbonyls.
  - Aromatic Carbons: Multiple signals in the aromatic region (δ 110-150 ppm).
- IR Spectroscopy:
  - O-H Stretch (Carboxylic Acid): A very broad band from 2500-3300 cm^{-1}.
  - N-H Stretch (Amide): A sharp peak around 3300 cm^{-1}.
  - C=O Stretch (Carboxylic Acid): A strong absorption around 1700-1725 cm^{-1}.
  - C=O Stretch (Amide I band): A strong absorption around 1650-1680 cm^{-1}.
  - N-H Bend (Amide II band): An absorption around 1515-1550 cm^{-1}.
- Mass Spectrometry (EI):
  - Molecular Ion (M^+): A peak at m/z 275, with a characteristic M+2 peak at m/z 277 (approx. 1/3 intensity) due to the ^{37}Cl isotope.
  - Key Fragments: Loss of OH (m/z 258), loss of COOH (m/z 230), and the benzoyl cation (m/z 105) are expected to be prominent fragments.

Safety and Handling

No specific safety data for **2-Benzamido-5-chlorobenzoic acid** is available. Therefore, precautions should be based on the data for its precursor, 2-amino-5-chlorobenzoic acid, and general handling procedures for laboratory chemicals.

- Hazard Classification (Predicted):
  - Causes skin irritation.

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  - Causes serious eye irritation.
  - May cause respiratory irritation.
- Personal Protective Equipment (PPE):
  - Wear protective gloves, safety glasses with side shields, and a lab coat.
  - Use in a well-ventilated area or a fume hood.
- Storage:
  - Store in a cool, dry place in a tightly sealed container.
- Disposal:
  - Dispose of in accordance with local, state, and federal regulations.

Conclusion

2-Benzamido-5-chlorobenzoic acid is a structurally interesting derivative of anthranilic acid with significant, albeit largely unexplored, potential. Its synthesis is straightforward via standard N-acylation protocols. While specific biological data is sparse, the known activities of related N-acylanthranilic acids suggest promising avenues for future research, particularly in the development of novel anti-inflammatory and antimicrobial agents. This guide provides a solid foundation for researchers to synthesize, characterize, and explore the potential of this versatile chemical entity.

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